

Sodium 2-oxopentanoate synonyms and alternative names.

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Compound of Interest

Compound Name: Sodium 2-oxopentanoate

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In-Depth Technical Guide to Sodium 2-Oxopentanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sodium 2-oxopentanoate**, including its chemical properties, synthesis, analytical methods, and biological significance. The information is intended to support research and development activities in the fields of biochemistry, pharmacology, and drug discovery.

Chemical Identity and Synonyms

Sodium 2-oxopentanoate is the sodium salt of 2-oxopentanoic acid. It is a key intermediate in various metabolic pathways. A comprehensive list of its synonyms and alternative names is provided below to aid in literature searches and material sourcing.

Table 1: Synonyms and Alternative Names for **Sodium 2-oxopentanoate**

Name Type	Name
IUPAC Name	sodium;2-oxopentanoate
Synonyms	Sodium 2-ketopentanoate
Sodium 2-oxovalerate	
2-Oxopentanoic acid sodium salt	
2-Oxovaleric acid sodium salt	
Sodium alpha-ketovalerate	
2-Ketovaleric acid, sodium salt	
CAS Number	13022-83-8[1]
PubChem CID	23663652
EINECS Number	235-883-3[1]

Physicochemical and Spectroscopic Data

A summary of the key physicochemical properties of **Sodium 2-oxopentanoate** and its corresponding acid, 2-oxopentanoic acid, is presented in Table 2. This data is crucial for its handling, formulation, and analysis.

Table 2: Physicochemical Properties

Property	Value	Compound
Molecular Formula	C5H7NaO3	Sodium 2-oxopentanoate
Molecular Weight	138.09 g/mol	Sodium 2-oxopentanoate
Appearance	White to off-white solid	Sodium 2-oxopentanoate
Solubility	Soluble in water	Sodium 2-oxopentanoate
Molecular Formula	C5H8O3	2-Oxopentanoic acid
Molecular Weight	116.11 g/mol [2]	2-Oxopentanoic acid
Melting Point	7-9 °C[3]	2-Oxopentanoic acid
Boiling Point	88-90 °C at 12 mmHg[3]	2-Oxopentanoic acid
Density	1.110 g/mL at 20 °C[3]	2-Oxopentanoic acid
LogP	0.44[3]	2-Oxopentanoic acid

Spectroscopic data is essential for the structural elucidation and purity assessment of **Sodium 2-oxopentanoate**. The following table summarizes the key spectral features of its corresponding acid, 2-oxopentanoic acid.

Table 3: Spectroscopic Data for 2-Oxopentanoic Acid

Technique	Key Features
¹ H NMR	Spectral data available.[2]
¹³ C NMR	Spectral data available.
Mass Spectrometry (MS)	Molecular Ion Peak: m/z = 116.0473 (Calculated for C5H8O3)[2]
Infrared (IR) Spectroscopy	Characteristic peaks for C=O (ketone and carboxylic acid) and O-H (carboxylic acid) groups.

Experimental Protocols

Synthesis of 2-Oxopentanoic Acid (Enzymatic Method)

An enzymatic synthesis of 2-oxopentanoic acid can be achieved using a D-amino acid aminotransferase. The following protocol is based on a published method^[4]:

Materials:

- Recombinant *Lactobacillus salivarius* UCC118 D-amino acid aminotransferase (D-AAT)
- D-amino acid (e.g., D-Alanine)
- α -ketoglutarate
- Pyridoxal 5'-phosphate (PLP)
- 100 mM Potassium phosphate buffer (pH 7.5)
- 20% Trichloroacetic acid (TCA)
- 4 M NaOH

Procedure:

- Prepare a standard reaction mixture (1 mL) containing:
 - 100 mM potassium phosphate buffer (pH 7.5)
 - 50 mM D-amino acid
 - 20 mM α -ketoglutarate
 - 0.05 mM PLP
 - Purified D-AAT enzyme
- Incubate the reaction mixture at 30 °C for a specified time (e.g., 1 minute for initial rate determination).
- Stop the reaction by adding 1 mL of 20% TCA.

- Incubate the mixture on ice for 1 minute.
- Neutralize the mixture by adding 0.5 mL of 4 M NaOH.
- The product, 2-oxopentanoic acid, can be quantified using UPLC analysis.

Preparation of Sodium 2-oxopentanoate

Sodium 2-oxopentanoate can be prepared by neutralizing 2-oxopentanoic acid with a stoichiometric amount of a sodium base, such as sodium hydroxide or sodium bicarbonate.

Materials:

- 2-Oxopentanoic acid
- Sodium hydroxide (NaOH) or Sodium bicarbonate (NaHCO_3)
- Anhydrous ethanol or other suitable organic solvent
- pH indicator or pH meter

Procedure:

- Dissolve 2-oxopentanoic acid in a suitable solvent like anhydrous ethanol.
- Slowly add a solution of sodium hydroxide or sodium bicarbonate in the same solvent while stirring.
- Monitor the pH of the solution. The addition of the base should continue until a neutral pH (approximately 7.0) is reached.
- The resulting **sodium 2-oxopentanoate** salt can be isolated by evaporation of the solvent under reduced pressure.
- The solid product can be further purified by recrystallization from an appropriate solvent system.

Quantitative Analysis

High-performance liquid chromatography (HPLC) is a common method for the quantitative analysis of 2-oxopentanoic acid in biological samples.

Instrumentation and Conditions:

- **Analytical Column:** A reverse-phase C18 column is typically used.
- **Mobile Phase:** A mixture of an aqueous buffer (e.g., phosphate buffer with an acidic pH) and an organic solvent (e.g., acetonitrile or methanol).
- **Detection:** UV detection at a wavelength corresponding to the absorbance maximum of the oxo-acid (typically around 210 nm).
- **Quantification:** Quantification is achieved by comparing the peak area of the analyte in the sample to a standard curve generated from known concentrations of 2-oxopentanoic acid. For complex biological matrices, sample preparation steps such as protein precipitation and solid-phase extraction may be necessary to remove interfering substances.

Biological Significance and Metabolic Pathways

Sodium 2-oxopentanoate, as the conjugate base of 2-oxopentanoic acid, is a human metabolite involved in amino acid metabolism[2]. It is a key intermediate in the catabolism of several amino acids.

Role in Amino Acid Metabolism

2-Oxopentanoic acid is an intermediate in the metabolic pathways of several amino acids. The diagram below illustrates a simplified overview of its position in these pathways.

Caption: Role of 2-Oxopentanoate in Amino Acid Metabolism.

This compound is a crucial participant in the catabolism of branched-chain amino acids (BCAAs) such as valine, leucine, and isoleucine. The initial step in the breakdown of these amino acids is a transamination reaction, which converts the amino acid into its corresponding α -keto acid.

Enzymatic Reactions

Several enzymes are known to act on 2-oxocarboxylic acids, including 2-oxopentanoate. For instance, ω -transaminases can utilize 2-oxopentanoic acid as a substrate for the production of unnatural amino acids. The following diagram depicts a generalized enzymatic reaction involving 2-oxopentanoate.

Caption: General Enzymatic Transamination of 2-Oxopentanoate.

While specific kinetic data (K_m , V_{max}) for enzymes acting on 2-oxopentanoate are not readily available in comprehensive databases, the general principles of Michaelis-Menten kinetics apply[5][6][7][8]. The affinity of an enzyme for 2-oxopentanoate (K_m) and its maximum reaction rate (V_{max}) would be crucial parameters in understanding its metabolic fate and the efficacy of any therapeutic interventions targeting these pathways.

Conclusion

Sodium 2-oxopentanoate is a valuable compound for researchers in the life sciences. Its role as a metabolite in key amino acid pathways makes it an important subject for studies in metabolic disorders and drug development. This guide provides a foundational understanding of its chemistry, synthesis, analysis, and biological context, serving as a resource for further investigation and application. The provided protocols and data tables are intended to facilitate experimental design and interpretation.

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